

A Head-to-Head Comparison of Phosphite and Phenolic Antioxidants in ABS

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Compound of Interest

Compound Name: *Triisodecyl phosphite*

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Acrylonitrile Butadiene Styrene (ABS) is a versatile thermoplastic polymer widely utilized across various industries. However, its susceptibility to thermal and oxidative degradation during processing and end-use necessitates the incorporation of antioxidants. This guide provides an objective, data-driven comparison of two primary classes of antioxidants used in ABS: phosphites and phenolics.

Executive Summary

Phenolic antioxidants, acting as primary antioxidants, are highly effective at radical scavenging, thereby providing excellent long-term thermal stability. Phosphite antioxidants, as secondary antioxidants, excel in decomposing hydroperoxides, which are byproducts of the initial oxidation process. This function is crucial for maintaining color stability and preventing polymer chain scission during high-temperature processing. The synergistic combination of both types of antioxidants often yields the most comprehensive protection for ABS resins.

Quantitative Performance Data

The following tables summarize the performance of a common phosphite antioxidant (Irgafos 168) and two phenolic antioxidants (Irganox 1076 and Irganox 245) in mass-polymerized ABS. Data is extracted from a statistical analysis by Fiorio et al. (2018).^[1]

Thermal Stability

Higher Oxidation Onset Temperature (OOT) and Oxidation Peak Temperature (OP) indicate greater thermal stability.

Antioxidant Formulation (in mass-polymerized ABS)	Concentration (wt%)	Oxidation Onset Temperature (OOT) (°C)	Oxidation Peak Temperature (OP) (°C)
Unstabilized ABS	0	~175	~205
Phenolic Antioxidant			
Irganox 1076	0.2	~195	~215
Irganox 245	0.2	~190	~212
Phosphite Antioxidant			
Irgafos 168	0.2	~178	~210
Synergistic Blends			
Irganox 1076 + Irgafos 168	0.2 + 0.2	~196	~218
Irganox 245 + Irgafos 168	0.2 + 0.2	~192	~215
Irganox 1076 + Irganox 245	0.2 + 0.2	~200	~220
Irganox 1076 + Irganox 245 + Irgafos 168	0.2 + 0.2 + 0.2	~201	~222

Table 1: Thermal stability of ABS with different antioxidant formulations. Data sourced from Fiorio et al. (2018).[\[1\]](#)

Color Stability

A lower Yellowing Index (YI) indicates better color stability.

Antioxidant Formulation (in mass-polymerized ABS)	Concentration (wt%)	Yellowing Index (YI)
Unstabilized ABS (processed)	0	~30
Phenolic Antioxidant		
Irganox 1076	0.2	~25
Irganox 245	0.2	~26
Phosphite Antioxidant		
Irgafos 168	0.2	~22
Synergistic Blends		
Irganox 1076 + Irgafos 168	0.2 + 0.2	~20
Irganox 245 + Irgafos 168	0.2 + 0.2	~21
Irganox 1076 + Irganox 245	0.2 + 0.2	~23
Irganox 1076 + Irganox 245 + Irgafos 168	0.2 + 0.2 + 0.2	~19

Table 2: Color stability of ABS with different antioxidant formulations after processing. Data sourced from Fiorio et al. (2018).[\[1\]](#)

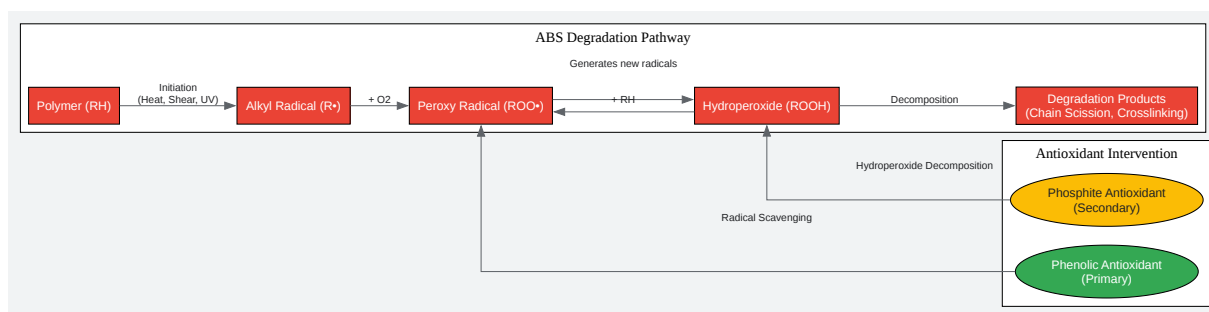
Melt Flow Index (MFI)

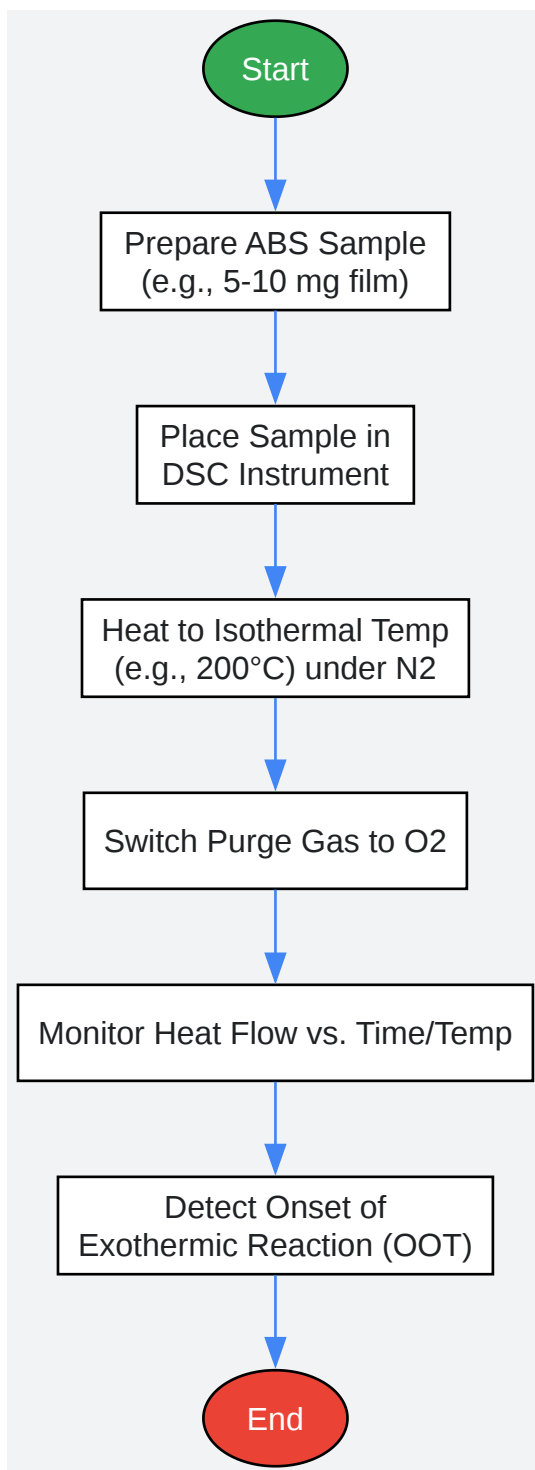
While direct comparative MFI data from a single study is limited, the primary function of these antioxidants is to prevent degradation during processing, which in turn helps maintain the melt flow characteristics of the polymer.[\[2\]](#) In general, effective stabilization prevents chain scission and cross-linking, leading to a more consistent MFI. A study on PC/ABS blends showed that a phosphite antioxidant was more effective at retarding degradation during high-shear-rate processing compared to a phenolic antioxidant, suggesting better preservation of melt flow properties.[\[3\]](#)

Antioxidant Mechanisms and Synergism

Phenolic antioxidants (Primary Antioxidants) function by donating a hydrogen atom to peroxy radicals, thereby terminating the auto-oxidation chain reaction.[4] Phosphite antioxidants (Secondary Antioxidants) work by decomposing hydroperoxides into non-radical, stable products.[4]

The combination of phenolic and phosphite antioxidants creates a synergistic effect. The phenolic antioxidant scavenges free radicals, and the phosphite antioxidant removes the hydroperoxides formed, preventing them from decomposing into new radicals. This dual action provides more comprehensive protection than either antioxidant could alone.[4]





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